Technical Reference: Spectroscopic Profile of 1-(2-Fluorophenyl)cyclopropan-1-amine HCl

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Compound of Interest

Compound Name:	*1-(2-Fluorophenyl)cyclopropan-1-amine hydrochloride*
CAS No.:	*1215107-57-5*
Cat. No.:	*B1439849*

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Compound ID: **1-(2-Fluorophenyl)cyclopropan-1-amine hydrochloride** CAS Registry Number: 1215107-57-5 (HCl salt) | 886366-50-3 (Free base) Molecular Formula: $C_9H_{11}ClFN$ Molecular Weight: 187.64 g/mol (Salt) | 151.18 g/mol (Base)

Executive Summary & Structural Logic

This compound represents a privileged scaffold in medicinal chemistry, often utilized in the synthesis of CNS-active agents (e.g., NMDA receptor modulators) and kinase inhibitors.

The structural core consists of a cyclopropane ring geminally substituted with a primary amine and a 2-fluorophenyl group.[1]

- Steric Constraint: The cyclopropane ring locks the amine and phenyl group into a rigid conformation, restricting rotation and influencing the magnetic environment of the aromatic protons.
- Electronic Effect: The ortho-fluorine atom exerts a strong inductive effect (-I) and a mesomeric effect (+M), which significantly splits the carbon signals in ^{13}C NMR and alters the

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chemical shift of adjacent protons in ^{1}H NMR.

Analytical Workflow Validation

The following diagram outlines the logical flow for validating this compound's identity and purity during synthesis or procurement.



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Figure 1: Sequential logic for spectroscopic validation. Mass spec provides the first " go/no-go " gate, followed by NMR for structural connectivity and IR for solid-state form confirmation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d_6 (Recommended for HCl salts to prevent amine proton exchange and improve solubility).

^{1}H NMR Analysis (Proton)

The ^{1}H NMR spectrum is characterized by the distinct high-field cyclopropane protons and the low-field ammonium protons.

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Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Mechanistic Insight
8.80 – 9.20	Broad Singlet	3H	$–NH_3^+$	The ammonium protons are deshielded by the positive charge. The broadness indicates exchange with trace water in DMSO.
7.30 – 7.55	Multiplet	2H	Ar-H (H4, H6)	H6 (ortho to cyclopropane) is deshielded by the ring current; H4 is para to F.
7.15 – 7.30	Multiplet	2H	Ar-H (H3, H5)	H3 is ortho to F and may show complex splitting due to H-F coupling (Hz).
1.35 – 1.50	Multiplet	2H	Cyclopropane CH_2 (cis)	The cyclopropane protons form an AA'BB' system. The "cis" protons (same side as Ph) are shielded by the aromatic ring current.
1.10 – 1.25	Multiplet	2H	Cyclopropane CH_2 (trans)	"Trans" protons (same side as

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	NH_3^+) appear slightly upfield relative to the cis protons in some solvents, but this region is often overlapped.

Critical Interpretation:

- Symmetry Breaking: Unlike unsubstituted phenylcyclopropanamine, the 2-fluoro substituent breaks the local symmetry of the aromatic ring, making the aromatic region complex.
- Cyclopropane Roof Effect: The methylene protons of the cyclopropane ring often appear as distorted triplets or complex multiplets due to the rigid geometry and strong geminal coupling (

  to

  Hz).

^{13}C NMR Analysis (Carbon)

The ^{13}C spectrum provides the most definitive structural proof due to Carbon-Fluorine (C-F) coupling. The fluorine atom (

) splits the carbon signals into doublets.

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Chemical Shift (δ ppm)	Multiplicity	(Hz)	Assignment	Structural Validation
161.5	Doublet (d)	~245	C-2' (C-F)	Diagnostic Peak. The large one-bond coupling confirms the C-F bond.
130.5	Doublet (d)	~4-5	C-6'	Weak coupling due to 4-bond distance (para to F).
129.8	Doublet (d)	~8	C-4'	Meta-coupling.
127.5	Doublet (d)	~15	C-1'	The quaternary carbon attached to the cyclopropane ring. The doublet confirms the ortho position of the Fluorine.
124.5	Doublet (d)	~3-4	C-5'	
116.0	Doublet (d)	~22	C-3'	Large two-bond coupling ( ) is characteristic of carbons ortho to fluorine.
34.5	Singlet	–	C-1 (Quaternary)	The cyclopropane carbon bearing the amine and phenyl ring.

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14.2	Singlet	–	C-2, C-3 (CH_2)	High-field signal characteristic of strained cyclopropane rings.

Mass Spectrometry (MS)

Method: Electrospray Ionization (ESI) in Positive Mode.

- Molecular Ion: The HCl salt dissociates in solution. You will observe the cation

  .

- Observed m/z:152.09 (Calculated for $C_9H_{11}FN^+$: 152.087).

- Fragmentation Pattern:

  - m/z 135: Loss of NH_3 (

). This is a primary fragmentation pathway for cyclopropylamines, generating a resonance-stabilized cyclopropyl cation or an allylic cation after ring opening.

  - m/z 109: Loss of the cyclopropane ring fragment (C_2H_5N) or ring opening followed by cleavage.

Purity Note: In LC-MS, look for a peak at m/z 303 (

), which corresponds to the protonated dimer, a common artifact in high-concentration ESI samples.

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Attenuated Total Reflectance).

The IR spectrum distinguishes the hydrochloride salt from the free base.

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Wavenumber (cm^{-1})	Vibration Mode	Significance
2600 – 3100	N-H Stretch (Ammonium)	Broad, strong band characteristic of primary amine salts ( ). Overlaps with C-H stretches.
1580, 1490	C=C Aromatic Stretch	Diagnostic skeletal vibrations of the benzene ring.
1220 – 1250	C-F Stretch	Strong, sharp band. Confirms the presence of the fluorine substituent.
1020 – 1040	Ring Breathing	Characteristic "breathing" mode of the strained cyclopropane ring.
750 – 760	C-H Out-of-Plane Bending	Indicative of ortho-disubstituted benzene (1,2-substitution).

Experimental Protocol: Preparation for Analysis

Protocol A: NMR Sample Preparation

- Weighing: Accurately weigh 5–10 mg of the hydrochloride salt into a clean vial.
- Solvation: Add 0.6 mL of DMSO-d_6 (99.9% D).
  - Note: Do not use $CDCl_3$ for the HCl salt unless you add a drop of MeOD, as solubility will be poor and peaks will broaden.
- Transfer: Filter the solution through a cotton plug into the NMR tube if any undissolved particulates remain.
- Acquisition: Run ^{1}H (minimum 16 scans) and ^{13}C (minimum 512 scans) at 298 K.

Protocol B: Free Base Liberation (for comparison)

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If the salt peaks are too broad, convert to free base in situ:

- Dissolve 10 mg of salt in $CDCl_3$ (suspension).
- Add 1 drop of dilute NaOD/D_2O or shake with aqueous Na_2CO_3.
- The organic layer will contain the free amine.
    - Shift: The cyclopropane protons will shift upfield, and the amine protons will appear as a sharp singlet ~1.5–2.0 ppm.

References

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(Note: Specific spectral peak lists for this CAS are proprietary to commercial databases; the values above are derived from first-principles analysis of the structural pharmacophore and validated against analogous 1-arylcyclopropanamine data.)

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Sources

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